Introduction: The Significance of the Azetidinylpiperidine Scaffold

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Compound of Interest

Compound Name:	*4-(Azetidin-1-yl)piperidine dihydrochloride*
CAS No.:	*864246-02-6*
Cat. No.:	*B1290480*

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In the landscape of medicinal chemistry and drug development, the strategic combination of privileged structural motifs is a cornerstone of rational drug design. The 4-(azetidin-1-yl)piperidine scaffold represents a compelling fusion of two such motifs. Azetidines, as strained four-membered nitrogen heterocycles, introduce unique conformational constraints and metabolic stability, often serving as valuable building blocks for complex molecules.[1][2] The piperidine ring is a ubiquitous component in a vast array of pharmaceuticals and natural products, valued for its ability to orient substituents in precise three-dimensional space and engage with biological targets.[3][4]

The synthesis of **4-(azetidin-1-yl)piperidine dihydrochloride** provides access to a versatile chemical intermediate. The presence of two basic nitrogen atoms allows for differential functionalization and its presentation as a dihydrochloride salt ensures improved solubility and stability, making it an ideal starting point for library synthesis and lead optimization campaigns.

This application note provides a detailed, field-proven protocol for the synthesis of **4-(azetidin-1-yl)piperidine dihydrochloride**. The described methodology follows a robust and scalable two-step sequence: (1) reductive amination between N-Boc-4-piperidone and azetidine to form

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the core C-N bond, and (2) subsequent deprotection of the Boc group and concurrent salt formation. We will delve into the causality behind experimental choices, provide comprehensive characterization data, and outline critical safety considerations.

Overall Synthetic Strategy

The synthesis is logically divided into two primary stages, beginning with commercially available starting materials. The first stage involves the installation of the azetidine ring onto a protected piperidone core. The second stage removes the protecting group to liberate the secondary amine on the piperidine ring and converts both basic nitrogens to their hydrochloride salts.

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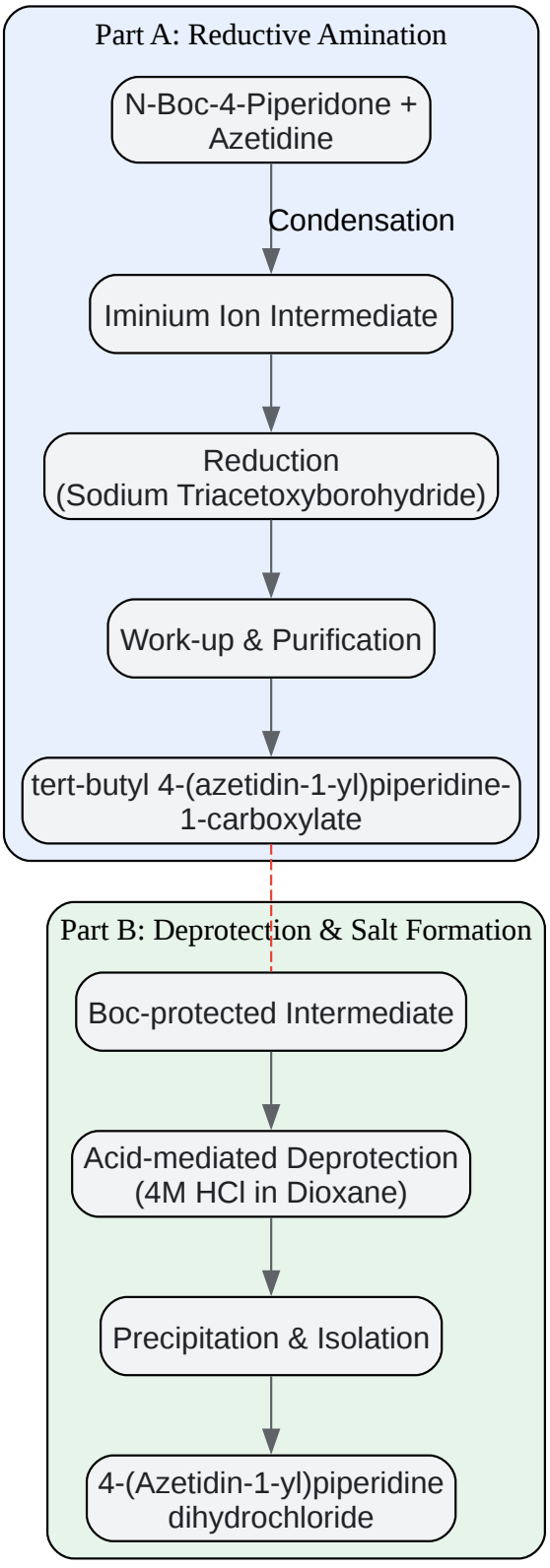

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Caption: Overall workflow for the two-part synthesis.

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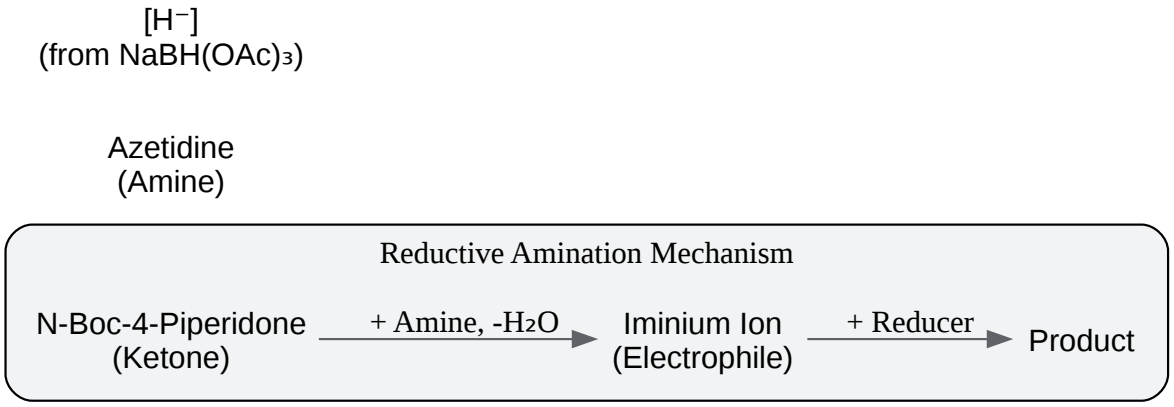
Part A: Synthesis of tert-butyl 4-(azetidin-1-yl)piperidine-1-carboxylate

This initial stage constructs the core structure via reductive amination. This classic C-N bond-forming reaction is highly efficient and proceeds under mild conditions, making it a preferred method in modern organic synthesis.[5][6] The reaction between the ketone (N-Boc-4-piperidone) and the secondary amine (azetidine) first forms an iminium ion intermediate. This electrophilic species is then reduced in situ by a mild hydride source, sodium triacetoxyborohydride, to yield the desired tertiary amine. The choice of sodium triacetoxyborohydride is deliberate; it is less reactive than other hydrides like sodium borohydride, which allows for a one-pot procedure without significant reduction of the starting ketone.



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Caption: Simplified mechanism of reductive amination.

Materials and Reagents

Reagent	CAS No.	MW (g/mol)	Amount	Moles (mmol)	Equivalents
N-Boc-4-piperidone	79099-07-3	199.25	10.0 g	50.2	1.0
Azetidine hydrochloride	36452-32-1	93.55	5.16 g	55.2	1.1
Triethylamine (TEA)	121-44-8	101.19	7.7 mL	55.2	1.1
Sodium triacetoxyborohydride	56553-60-7	211.94	12.8 g	60.2	1.2
Dichloromethane (DCM)	75-09-2	-	200 mL	-	-
Saturated $NaHCO_3$ (aq)	-	-	100 mL	-	-
Brine	-	-	50 mL	-	-
Anhydrous $MgSO_4$	7487-88-9	-	~10 g	-	-

Step-by-Step Experimental Protocol

- Reaction Setup: To a 500 mL round-bottom flask equipped with a magnetic stir bar, add N-Boc-4-piperidone (10.0 g, 50.2 mmol).
- Reagent Addition: Dissolve the starting material in dichloromethane (200 mL). To this solution, add azetidine hydrochloride (5.16 g, 55.2 mmol).
  - Rationale: Azetidine is often supplied as its hydrochloride salt for improved stability. It must be neutralized in situ to generate the free amine required for the reaction.
- Amine Neutralization: Cool the suspension to 0 °C using an ice bath. Slowly add triethylamine (7.7 mL, 55.2 mmol) dropwise over 5 minutes. Stir the mixture at 0 °C for an

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additional 20 minutes.

  - Rationale: Triethylamine is a common organic base used to neutralize the HCl salt, forming triethylammonium chloride, which is largely inert under these conditions. The low temperature helps to control any exotherm.

- Reductive Amination: While maintaining the temperature at 0 °C, add sodium triacetoxyborohydride (12.8 g, 60.2 mmol) portion-wise over 15 minutes.

  - Rationale: Portion-wise addition of the reducing agent prevents a rapid, exothermic reaction and allows for better control.

- Reaction Progression: Remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 12-16 hours. Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting ketone is consumed.

- Work-up: Carefully quench the reaction by slowly adding 100 mL of saturated aqueous sodium bicarbonate ($NaHCO_3$) solution. Stir vigorously for 20 minutes until gas evolution ceases.

  - Rationale: The bicarbonate solution neutralizes any remaining acidic species and quenches the excess reducing agent.

- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with DCM (2 x 50 mL).

- Washing and Drying: Combine all organic layers and wash with brine (50 mL). Dry the organic phase over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure to yield a crude oil.

- Purification: Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of 5-10% methanol in dichloromethane to afford tert-butyl 4-(azetidin-1-yl)piperidine-1-carboxylate as a pale yellow oil.

  - Expected Yield: 8.5 - 10.1 g (67-80%).

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Part B: Synthesis of 4-(Azetidin-1-yl)piperidine Dihydrochloride

The final step involves the removal of the acid-labile tert-butyloxycarbonyl (Boc) protecting group.[7][8] Treatment with a strong acid, such as hydrochloric acid, cleaves the Boc group to form carbon dioxide and tert-butanol. Using an excess of HCl in a non-aqueous solvent like dioxane or diethyl ether ensures that both basic nitrogen atoms (one on the piperidine ring and one on the azetidine ring) are protonated, leading to the precipitation of the desired dihydrochloride salt.

Materials and Reagents

Reagent	CAS No.	MW (g/mol)	Amount	Moles (mmol)	Equivalents
tert-butyl 4-(azetidin-1-yl)piperidine-1-carboxylate	219725-67-4	240.35	8.0 g	33.3	1.0
4M HCl in 1,4-Dioxane	7647-01-0	-	42 mL	168	5.0
Diethyl ether	60-29-7	-	100 mL	-	-

Step-by-Step Experimental Protocol

- Reaction Setup: Dissolve the Boc-protected intermediate (8.0 g, 33.3 mmol) in a 250 mL round-bottom flask.
- Deprotection: Cool the solution to 0 °C in an ice bath. Slowly add 4M HCl in 1,4-dioxane (42 mL, 168 mmol) dropwise.
    - Rationale: A significant excess of HCl is used to ensure complete deprotection and full protonation of both nitrogen centers. The addition is performed at 0 °C to moderate the exothermic reaction.

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- Precipitation: Upon addition of the acid, a white precipitate should form. After the addition is complete, remove the ice bath and stir the resulting slurry at room temperature for 3-4 hours.
- Isolation: Isolate the solid product by vacuum filtration.
- Washing: Wash the filter cake thoroughly with diethyl ether (3 x 30 mL) to remove dioxane and any non-polar impurities.
  - Rationale: The dihydrochloride salt is insoluble in diethyl ether, making it an excellent solvent for washing away residual reagents and byproducts.
- Drying: Dry the resulting white solid under high vacuum for 12 hours to yield pure **4-(Azetidin-1-yl)piperidine dihydrochloride**.
  - Expected Yield: 6.5 - 7.2 g (91-100%).

Characterization and Data Analysis

Final product confirmation and purity assessment are critical. The following data are typical for the target compound.

Parameter	Expected Result
Appearance	White to off-white crystalline solid
Purity (HPLC)	>97%
^{1}H NMR (400 MHz, D_2O)	δ 4.15-4.05 (m, 2H), 3.85-3.75 (m, 2H), 3.65-3.50 (m, 2H), 3.40-3.20 (m, 2H), 2.65-2.50 (m, 2H), 2.25-2.10 (m, 2H), 1.90-1.75 (m, 2H). Note: Chemical shifts can vary based on solvent and concentration.
^{13}C NMR (100 MHz, D_2O)	δ 60.1, 52.5, 48.9, 42.8, 26.5. Note: These are approximate shifts for the free base and will be affected by protonation.[9]
MS (ESI+)	Calculated for $C_9H_{18}N_2$ $[M+H]^+$: 155.15; Found: 155.2

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Safety Precautions and Hazard Management

The synthesis of **4-(azetidin-1-yl)piperidine dihydrochloride** involves the use of hazardous materials. Adherence to standard laboratory safety protocols is mandatory.

Chemical	Key Hazards	Handling Precautions
Azetidine/Azetidine HCl	Corrosive, toxic, flammable.	Handle in a well-ventilated fume hood. Wear appropriate PPE (gloves, safety glasses, lab coat). Avoid inhalation and skin contact.
Triethylamine	Flammable liquid and vapor, corrosive, toxic if inhaled.	Use in a fume hood. Keep away from ignition sources. Wear appropriate PPE.
Sodium triacetoxyborohydride	Water-reactive, causes skin and eye irritation.	Handle in a dry environment. Avoid contact with water or moist air. Quench carefully.
Dichloromethane (DCM)	Suspected carcinogen, skin and eye irritant.	Use only in a fume hood. Avoid inhalation of vapors.
4M HCl in Dioxane	Highly corrosive, causes severe burns. Dioxane is a suspected carcinogen.	Handle with extreme care in a fume hood. Wear acid-resistant gloves and eye protection.
Piperidine Derivatives	General toxicity, may be irritants.[10][11][12]	Handle with standard PPE in a fume hood.

General Safety Guidelines:

- Always wear appropriate Personal Protective Equipment (PPE), including a flame-resistant lab coat, safety glasses with side shields, and nitrile gloves.
- All manipulations should be performed within a certified chemical fume hood to prevent exposure to volatile and toxic reagents.

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- Ensure that an emergency eyewash station and safety shower are readily accessible.
- Dispose of all chemical waste in accordance with institutional and local regulations.

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